

Application of 9-Oxononanoyl-CoA in Plant Defense Signaling Studies

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Compound of Interest

Compound Name: 9-Oxononanoyl-CoA

Cat. No.: B15550789

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the intricate world of plant immunology, small molecules play a pivotal role in orchestrating defense responses against a myriad of pathogens. Among these, oxidized lipids, or oxylipins, have emerged as critical signaling molecules. **9-Oxononanoyl-CoA**, and its more frequently studied free acid form, 9-oxo-nonanoic acid (ONA), are C9 lipid peroxidation products that have been identified as key players in the induction of Systemic Acquired Resistance (SAR), a long-lasting, broad-spectrum plant defense response. This document provides detailed application notes and experimental protocols for researchers investigating the role of **9-Oxononanoyl-CoA** and ONA in plant defense signaling, with a particular focus on its potential as a chemical priming agent for crop protection.

Background

Systemic Acquired Resistance is a state of heightened immunity in plants that is triggered by a localized infection. This response is characterized by the accumulation of signaling molecules that travel throughout the plant, preparing distal tissues for a more rapid and robust defense against subsequent pathogen attacks. Salicylic acid (SA) has long been recognized as a central signaling molecule in SAR. However, recent research has unveiled a more complex signaling network involving other metabolites, including the dicarboxylic acid, azelaic acid (AzA), and its precursor, 9-oxo-nonanoic acid (ONA).

ONA is generated from the peroxidation of C18 unsaturated fatty acids and its accumulation is linked to the function of ENHANCED DISEASE SUSCEPTIBILITY1 (EDS1), a key regulator of SAR. Exogenous application of ONA has been shown to induce SAR in plants, suggesting its role as a mobile signal in this defense pathway. For drug development professionals, ONA and its derivatives represent promising candidates for the development of novel plant activators or "priming" agents that can enhance crop resilience to diseases.

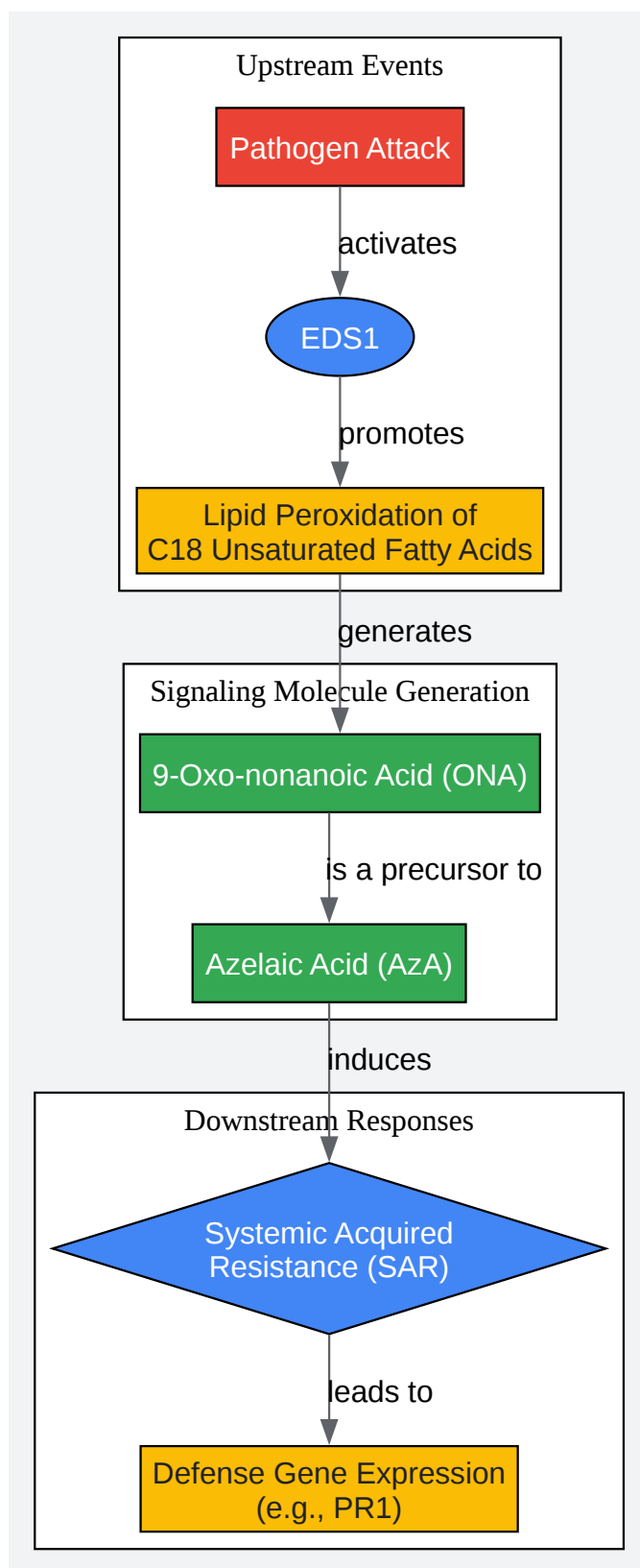
Quantitative Data Summary

The following table summarizes key quantitative data regarding the application of 9-oxo-nonanoic acid (ONA) in plant defense studies.

Parameter	Value	Plant System	Reference
Concentration for SAR Induction	4-fold lower than Azelaic Acid	Arabidopsis thaliana	
Typical Infiltration Concentration	1 mM (for general chemical elicitors)	Arabidopsis thaliana	
Pathogen Inoculum Density (for SAR assay)	OD600 = 0.001 - 0.002 (~5 x 10 ⁵ - 1 x 10 ⁶ cfu/ml)	Arabidopsis thaliana (with Pseudomonas syringae pv. tomato DC3000)	
Pathogen Inoculum Density (for HR assay)	OD600 = 0.2 (~1 x 10 ⁸ cfu/ml)	Arabidopsis thaliana (with P. syringae pv. tomato DC3000 avrRpt2)	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway of 9-oxo-nonanoic acid in plant defense and a typical experimental workflow for studying its role in SAR.



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Figure 1: Proposed signaling pathway of 9-oxo-nonanoic acid in plant defense.

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